

Personal protective equipment for handling furan-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: furan-2-carboxylate

Cat. No.: B1237412

[Get Quote](#)

Essential Safety Protocols for Handling Furan-2-Carboxylate

This guide provides critical safety and logistical information for the handling and disposal of **furan-2-carboxylate** and its parent compound, furan-2-carboxylic acid (also known as 2-furoic acid). Adherence to these protocols is mandatory to ensure a safe laboratory environment for all personnel. Furan-2-carboxylic acid is a white to off-white solid that presents significant health risks upon exposure, including skin irritation, serious eye damage, and potential respiratory irritation.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

Exposure to **furan-2-carboxylate** poses several health risks. It is crucial that all personnel review the Safety Data Sheet (SDS) before work and are equipped with the appropriate PPE to prevent personal exposure.^[1]

Summary of Required Personal Protective Equipment

Protection Type	Equipment Specification	Purpose & Notes
Eye / Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against dust particles and splashes. [1]
Skin / Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat.	Handle with gloves at all times. Impervious clothing should be worn to prevent skin contact. [1] [2]

| Respiratory | NIOSH/MSHA or EN 149 approved respirator. | Required when handling large quantities, if dust is generated, or if ventilation is inadequate. A full-face respirator may be necessary if exposure limits are exceeded.[\[1\]](#)[\[3\]](#) |

Physicochemical Data for Furan-2-Carboxylic Acid

Property	Value
Molecular Formula	C5H4O3 [4]
Molecular Weight	112.084 g/mol [4]
Appearance	White to off-white crystalline powder [1] [5]
Melting Point	129-133 °C [4]
Boiling Point	230-232 °C [4]
Flash Point	137 °C [4]

| Water Solubility | 36 g/L (at 20 °C)[\[5\]](#) |

Operational and Disposal Plans

Safe handling requires a controlled environment and methodical procedures. Always perform work within a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)[\[6\]](#)

Step-by-Step Handling Protocol

- Designate Area: Before starting, designate a specific area within a chemical fume hood for handling the compound.[1]
- Verify Safety Equipment: Ensure that a safety shower and eyewash station are unobstructed and readily accessible.[1]
- Don PPE: Put on all required PPE as specified in the table above.
- Handling: Avoid actions that generate dust.[1][7] Prevent the chemical from coming into contact with eyes, skin, or clothing.[1][7]
- Storage: When not in use, store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area. Keep it away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[1][3][7]

Spill Response Protocol

- Evacuate & Ventilate: Alert others in the area and ensure the space is well-ventilated.[1]
- Don PPE: Wear all required PPE, including respiratory protection.[1]
- Contain Spill: Prevent further leakage or spillage if it is safe to do so.[1]
- Clean-Up: For dry spills, gently sweep up or vacuum the material and place it into a suitable, labeled, and closed container for disposal. Avoid creating dust.[1][7]
- Decontaminate: Clean the spill area thoroughly once the material has been collected.[1]

Waste Disposal Protocol

- Chemical Waste: Dispose of **furan-2-carboxylate** and any contaminated materials in a designated hazardous waste container that is clearly labeled.[1][6]
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be considered contaminated and disposed of as hazardous waste.[1]

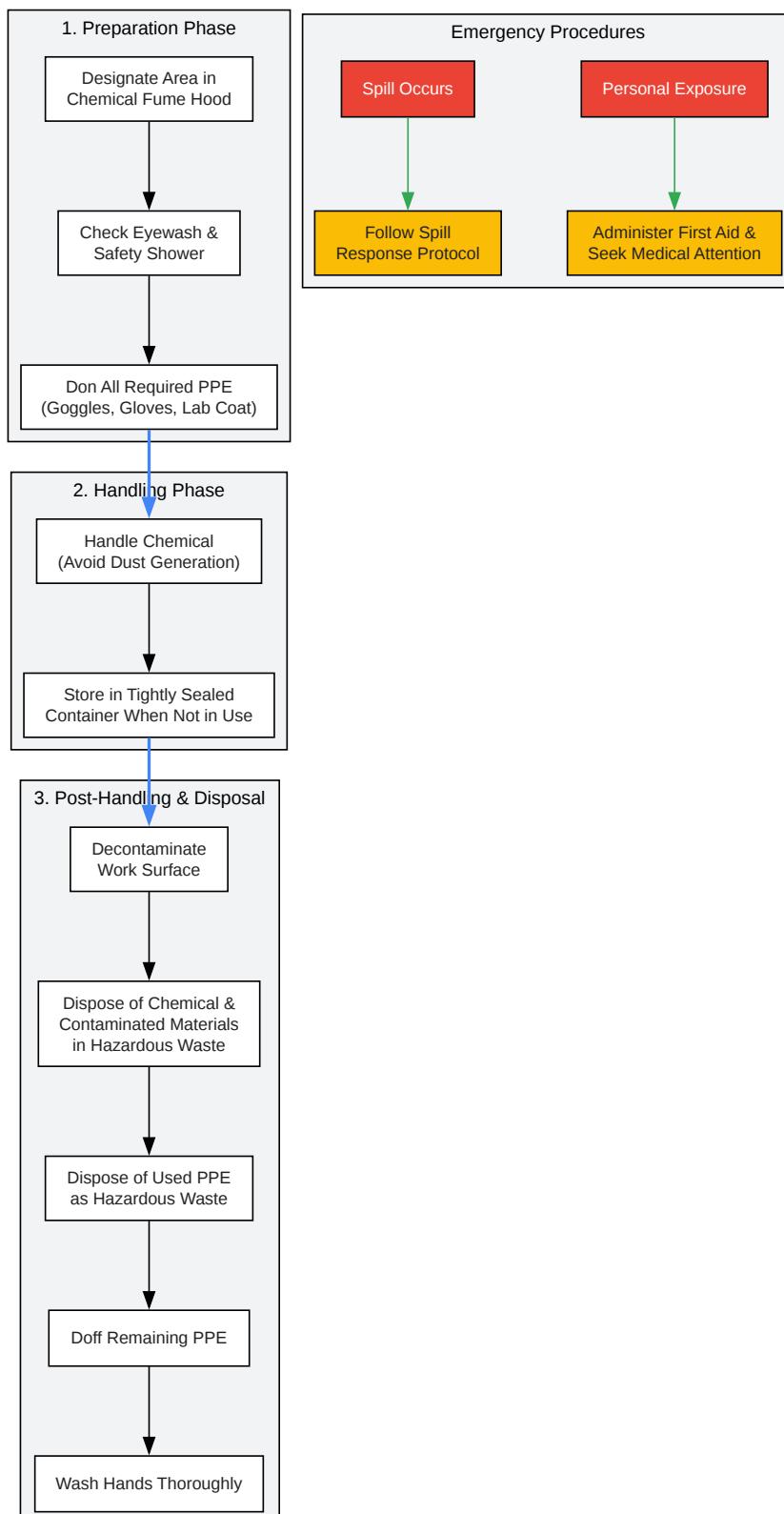
- Empty Containers: Triple-rinse empty containers with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste.[6]
- Regulatory Compliance: All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations. Do not let the chemical enter drains.[1][6]

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3][7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Get medical attention if skin irritation occurs.[3][7]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Contact a physician if you feel unwell.[1][3][7]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Drink 2-4 cupfuls of water or milk and get medical attention.[1][7]

Safe Handling Workflow

The following diagram illustrates the procedural flow for safely handling **furan-2-carboxylate** from preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **furan-2-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. fishersci.com [fishersci.com]
- 4. Furan-2-carboxylic acid | CAS#:88-14-2 | Chemsoc [chemsoc.com]
- 5. 2-Furoic acid | 88-14-2 [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- 7. 2-Furancarboxylic acid(88-14-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling furan-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1237412#personal-protective-equipment-for-handling-furan-2-carboxylate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com